

Application Notes and Protocols: High-Purity Isolation of 5-Methoxy-6-nitropicolinic Acid

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Compound of Interest

Compound Name: 5-Methoxy-6-nitropicolinic acid

Cat. No.: B1592395

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Abstract

This comprehensive technical guide provides detailed methodologies for the purification of **5-Methoxy-6-nitropicolinic acid**, a pivotal heterocyclic building block in contemporary drug discovery and organic synthesis. Recognizing the critical impact of purity on experimental reproducibility and the quality of downstream products, this document delineates three robust purification strategies: acid-base extraction, recrystallization, and column chromatography. Each protocol is presented with an in-depth explanation of the underlying chemical principles, step-by-step instructions, and expert insights to empower researchers, scientists, and drug development professionals to achieve the highest standards of material purity.

Introduction: The Imperative for Purity

5-Methoxy-6-nitropicolinic acid is a substituted pyridine derivative whose structural motifs—a carboxylic acid, a nitro group, and a methoxy group—make it a versatile precursor for the synthesis of complex pharmaceutical agents and novel materials. The presence of residual starting materials, synthetic by-products, or degradation products can lead to ambiguous biological data, impede reaction kinetics, and compromise the integrity of final compounds. Therefore, mastering its purification is not merely a procedural step but a fundamental requirement for scientific rigor. This guide offers a multi-faceted approach to purification, enabling scientists to select the most appropriate technique based on the specific impurity profile of their crude material.

Physicochemical Profile of 5-Methoxy-6-nitropicolinic Acid

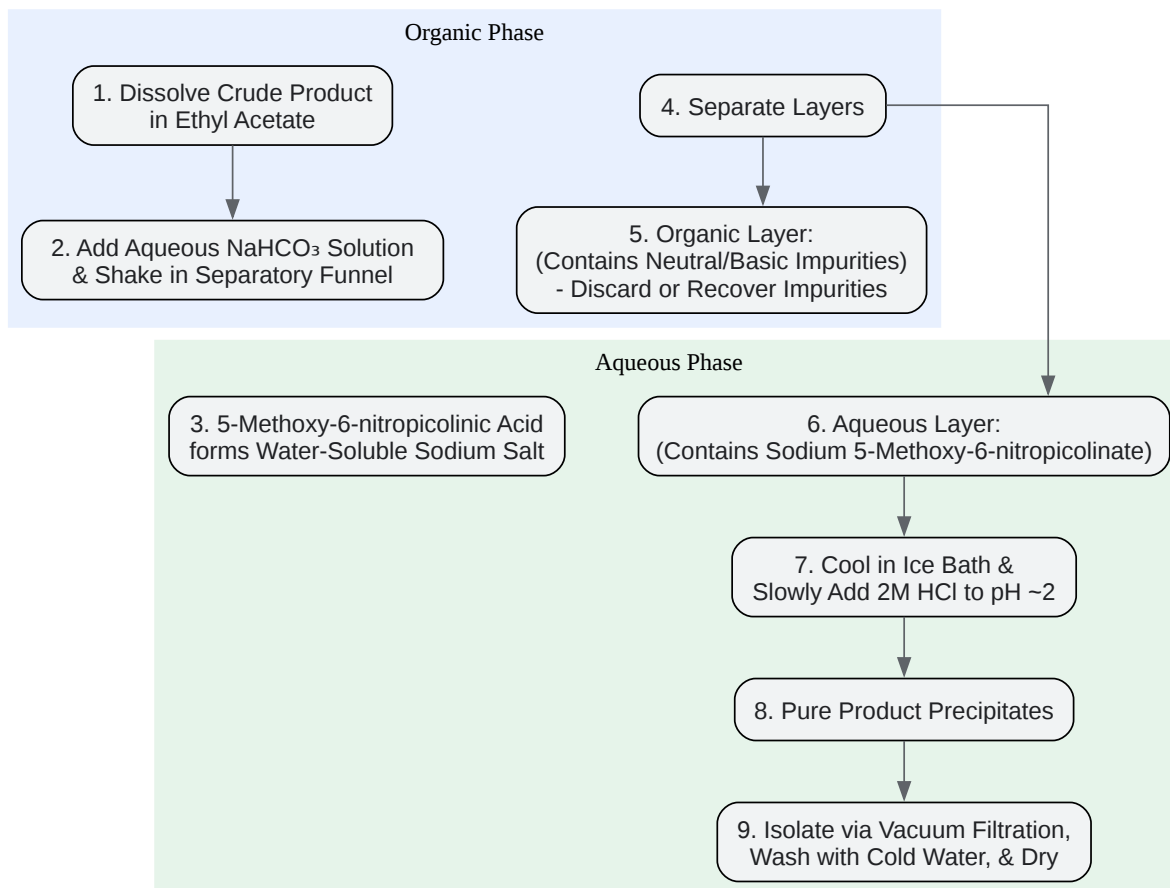
A thorough understanding of the molecule's properties is essential for designing an effective purification strategy. The combination of a strongly acidic carboxylic acid group and a polar aromatic system dictates its solubility and reactivity.

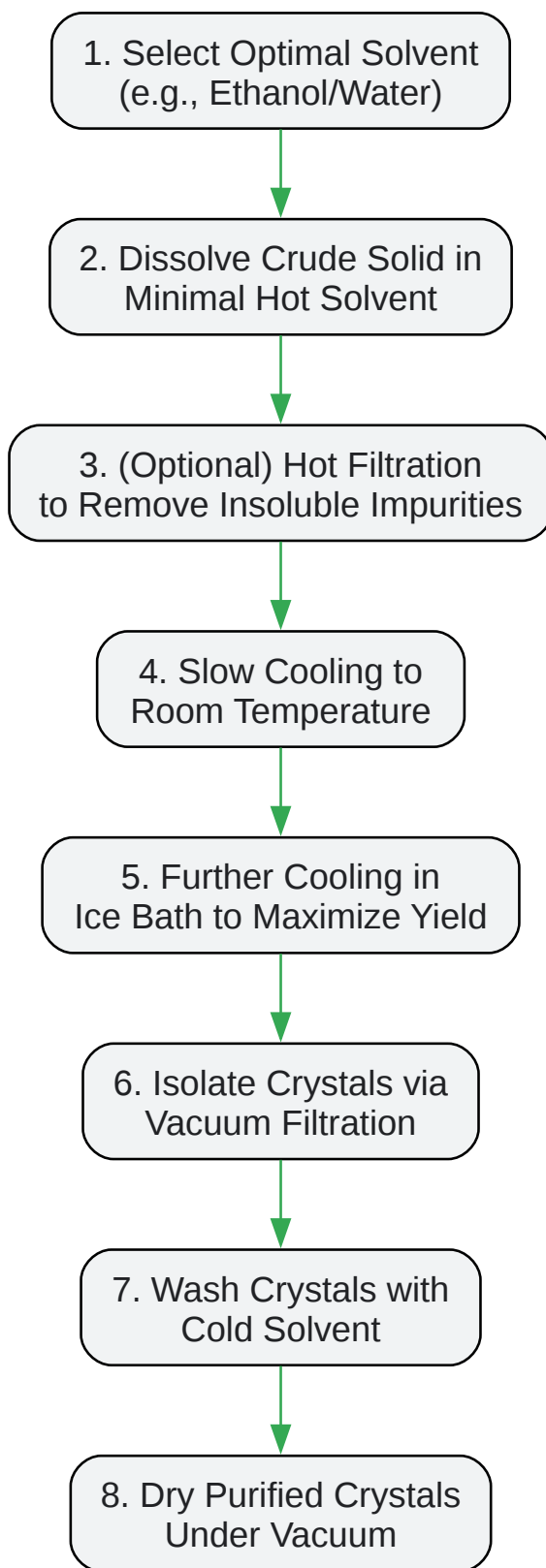
Property	Value	Source / Note
CAS Number	324028-85-5	[1]
Molecular Formula	C ₇ H ₆ N ₂ O ₅	Derived
Molecular Weight	198.13 g/mol	Derived
Appearance	Typically a light yellow to off-white solid	Inferred from similar compounds[2]
Predicted pKa	~2.78	Based on the analogous 6-Methyl-5-nitropicolinic acid[3]
Solubility	Insoluble in water; Soluble in organic solvents like DMSO, Chloroform, and Dichloromethane.	Based on the analogous 6-Methyl-5-nitropicolinic acid[3]

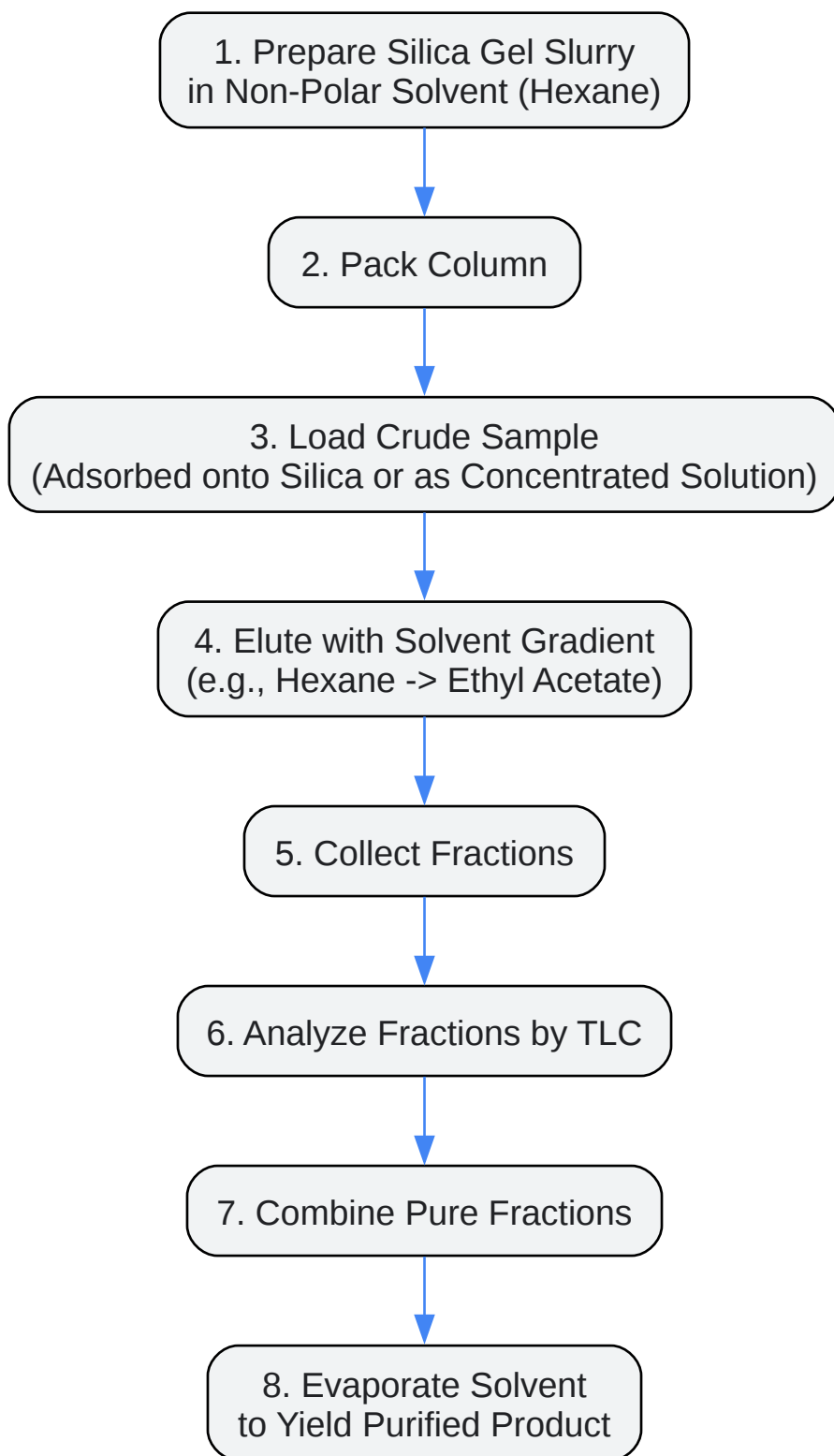
Purification Strategy I: Acid-Base Extraction

Principle of Causality: This technique leverages the pronounced acidic character of the picolinic acid moiety (pKa ≈ 2.78).[3] By treating the crude mixture with a mild aqueous base, the acidic target compound is selectively deprotonated to form a water-soluble carboxylate salt.[4][5] Neutral and basic organic impurities remain in the organic phase and are thus easily separated. Subsequent acidification of the aqueous layer regenerates the insoluble carboxylic acid, which precipitates out in a highly purified form.[4]

Workflow for Acid-Base Extraction







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